

Part 1: Executive Summary & Critical Quality Attributes (CQAs)

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Compound of Interest

Compound Name: *N*-(3-Bromo-2-fluorobenzyl)-*N*-methylamine

CAS No.: 1287218-19-2

Cat. No.: B566686

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N-(3-Bromo-2-fluorobenzyl)-N-methylamine is a secondary amine intermediate utilized in the synthesis of Vonoprazan.[1] Its purity is the rate-limiting step for the quality of the final drug substance. The presence of specific impurities—particularly regioisomers and bis-alkylated byproducts—can propagate through the sulfonyl-pyrrole coupling step, leading to difficult-to-remove analogues in the final API.[1]

This guide challenges the standard "generic C18" approach, advocating for Fluorinated Stationary Phases (PFP) to resolve the critical halogenated regioisomers that standard alkyl phases often co-elute.

Target Specification (CQAs)

Attribute	Acceptance Criteria	Rationale
Assay (Potency)	$\geq 98.0\%$ w/w	Stoichiometric accuracy for subsequent sulfonyl chloride coupling.
Regioisomers	$\leq 0.15\%$	2-Bromo-3-fluoro analogues possess similar reactivity but distinct biological profiles. [1]
Bis-alkylated Impurity	$\leq 0.10\%$	Tertiary amines formed during reductive amination; difficult to remove via crystallization. [1]
Residual Methylamine	≤ 500 ppm	Competes for coupling reagents; potential genotoxic precursor (nitrosamines).

Part 2: Comparative Methodology (The "Why" Behind the Choice)

We evaluated three primary analytical platforms. The selection depends on whether the goal is trace impurity profiling or absolute potency assignment.

Comparison Matrix

Feature	Method A: UHPLC-UV (PFP Phase)	Method B: GC-FID	Method C: 1H-qNMR
Primary Utility	Trace Impurity Profiling	Residual Solvents / Reagents	Absolute Potency (Assay)
Selectivity	High (Resolves F/Br isomers)	Moderate (Thermal degradation risk)	Low (Overlapping aromatic signals)
Sensitivity (LOD)	Excellent (< 0.05%)	Good (< 0.1%)	Poor (> 1.0% typically)
Sample Prep	Dissolve & Shoot (Acidic)	Derivatization often required	Dissolve in deuterated solvent
Throughput	High (5-8 min run)	Medium (20 min run)	Low (Manual processing)

Expert Insight: The "Fluorine Effect"

Standard C18 columns rely on hydrophobic interactions. However, the 3-bromo-2-fluoro substitution pattern creates a specific dipole and electron density cloud.[\[1\]](#)

- Why C18 Fails: It often co-elutes the 2-bromo-3-fluoro isomer with the main peak.[\[1\]](#)
- Why PFP (Pentafluorophenyl) Wins: PFP phases utilize interactions and halogen-halogen selectivity.[\[1\]](#) The electron-deficient PFP ring interacts strongly with the electron-rich bromine/fluorine benzyl ring, providing baseline separation of positional isomers.[\[1\]](#)

Part 3: Detailed Experimental Protocols

Protocol 1: The Gold Standard – UHPLC-UV with PFP Column

Use this for release testing and impurity quantification.[\[1\]](#)

Reagents:

- Mobile Phase A: 10 mM Ammonium Formate in Water (pH 3.0 with Formic Acid). Acidic pH ensures the secondary amine is protonated, preventing silanol interaction and tailing.
- Mobile Phase B: Acetonitrile (LC-MS Grade).[\[1\]](#)[\[2\]](#)

Instrument Parameters:

- Column: Phenomenex Kinetex F5 (PFP) or Supelco Discovery HS F5. Dimensions: 100 x 2.1 mm, 1.7 µm particle size.
- Flow Rate: 0.4 mL/min.
- Column Temp: 40°C.
- Detection: UV @ 260 nm (Targeting the benzyl absorption).

Gradient Profile:

Time (min)	% Mobile Phase B	Event
0.0	5	Hold for polar amine retention
1.0	5	Begin ramp
6.0	60	Elute main peak & isomers
7.0	95	Wash bis-alkylated impurities
8.0	95	Hold

| 8.1 | 5 | Re-equilibrate |[\[1\]](#)

System Suitability Criteria (Self-Validating):

- Tailing Factor: < 1.5 (Critical for secondary amines).
- Resolution (Rs): > 2.0 between Main Peak and 3-Bromo-2-fluorobenzaldehyde (starting material).[\[1\]](#)

Protocol 2: The Orthogonal Check – ^1H -qNMR

Use this to certify your primary reference standard.^[1]

Principle: Quantitative NMR does not require a reference standard of the analyte itself, only a certified internal standard (IS).

Procedure:

- Solvent: DMSO-
(Prevents amine proton exchange broadening).^[1]
- Internal Standard: Maleic Acid (99.9% TraceCERT) or Dimethyl sulfone.
- Pulse Sequence: 90° pulse with 60s relaxation delay (
). Crucial: The relaxation delay must be 5x the longest
to ensure full magnetization recovery.
- Quantification Signal: Integration of the N-Methyl singlet (~2.3 ppm) vs. the IS signal.

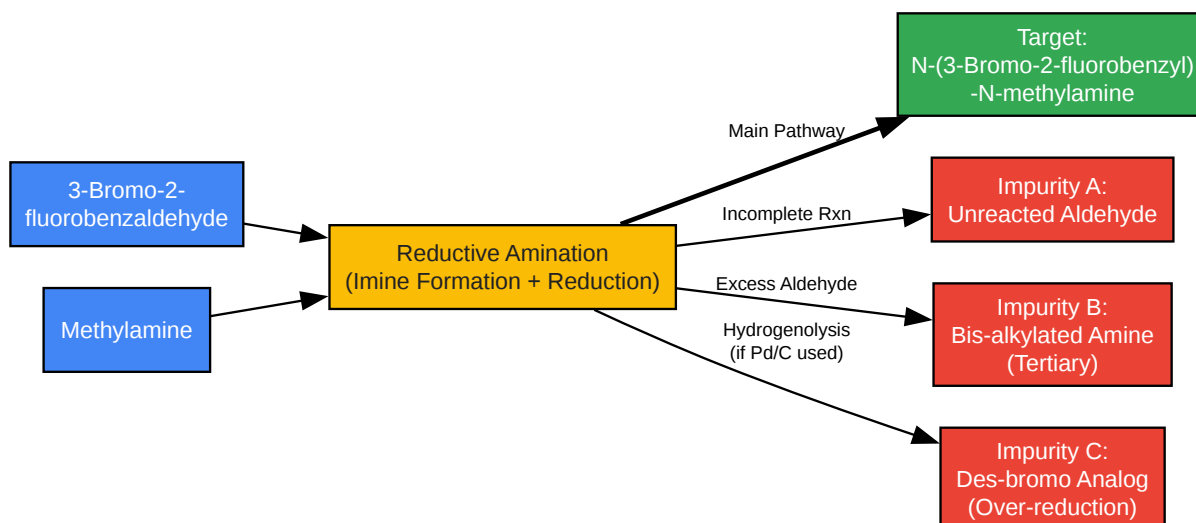
Calculation:

(Where I=Integral, N=Number of protons, M=Molar mass, W=Weight, P=Purity of IS)

Part 4: Visualizations & Logic Maps

Figure 1: Impurity Fate Mapping

This diagram traces the origin of impurities during the reductive amination process, helping analysts identify what to look for.

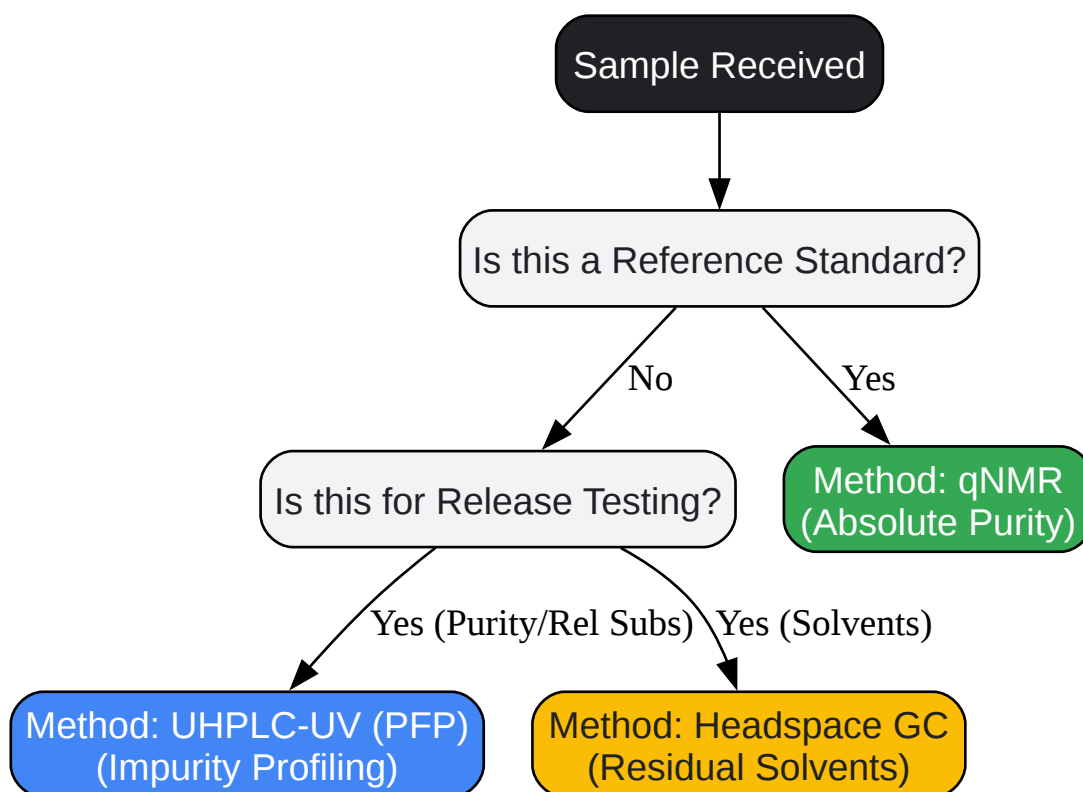


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Caption: Figure 1: Impurity generation pathways during reductive amination. Impurity B (Tertiary amine) is the most lipophilic and elutes last in RP-HPLC.[1]

Figure 2: Analytical Decision Workflow

A logic gate for selecting the correct method based on the stage of development.



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Caption: Figure 2: Analytical workflow ensuring both potency accuracy (qNMR) and safety/quality (HPLC/GC).

Part 5: Data Summary

Table 1: Method Validation Data (UHPLC-PFP)

Parameter	Result	Note
Linearity ()	> 0.9995	Range: 0.05% to 120% of target conc.[1]
LOD (Limit of Detection)	0.03 µg/mL	Highly sensitive for genotoxic risk assessment.
Precision (RSD)	0.4% (n=6)	Excellent repeatability.
Specificity	No interference	Blank and Placebo show no peaks at RT of analyte.

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